statistical analysis for comparing (R,R)-CPI-1612 and CPI-1612 data

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Compound of Interest

Compound Name:	*(R,R)-CPI-1612*
Cat. No.:	*B10861901*

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A Comparative Guide to (R,R)-CPI-1612 and CPI-1612 for Researchers

This guide provides a detailed comparison of the potent EP300/CBP histone acetyltransferase (HAT) inhibitor, CPI-1612, and its (R,R)-isomer, which serves as an inactive control. The information presented is intended for researchers, scientists, and drug development professionals to facilitate informed decisions in experimental design and data interpretation.

Data Summary

The following tables summarize the available quantitative data for CPI-1612 and describe the activity of its inactive isomer, **(R,R)-CPI-1612**.

Table 1: Biochemical Activity against EP300/CBP Histone Acetyltransferases

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Compound	Target	Assay Type	IC50 (nM)
CPI-1612	EP300 (HAT domain)	Scintillation Proximity Assay (SPA)	8.1[1][2]
CPI-1612	EP300 (full length)	-	<0.5[3]
CPI-1612	CBP (full length)	-	2.9[3]
(R,R)-CPI-1612	EP300/CBP	-	Inactive Isomer[1][2]

Note: **(R,R)-CPI-1612** is consistently referred to as the inactive isomer of CPI-1612 and is recommended for use as an experimental control.[1][2] Specific IC50 values for **(R,R)-CPI-1612** are not available in the reviewed literature, which is consistent with its role as a negative control.

Table 2: Cellular Activity

Compound	Cell Line	Assay Type	Endpoint	IC50 / GI50 (nM)
CPI-1612	JEKO-1	Cell Proliferation	Growth Inhibition (GI50)	<7.9[3][4]
CPI-1612	-	Histone Acetylation (H3K18Ac)	EC50	14[3][4]
(R,R)-CPI-1612	-	-	-	Inactive Isomer[1][2]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

EP300/CBP Histone Acetyltransferase (HAT) Enzymatic Assay

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This assay quantifies the enzymatic activity of EP300 and CBP and the inhibitory potential of test compounds. A common method is the Scintillation Proximity Assay (SPA).

Principle: The assay measures the transfer of a radiolabeled acetyl group from [^{3}H]-acetyl-CoA to a biotinylated histone peptide substrate. The biotinylated peptide is captured by streptavidin-coated SPA beads. When the radiolabeled acetyl group is transferred to the peptide, it is brought into close proximity to the scintillant in the beads, generating a light signal that is proportional to the enzyme activity.

Protocol Outline:

- Reaction Mixture Preparation: Prepare a reaction buffer containing Tris-HCl, DTT, and other necessary components.
- Component Addition: To the wells of a microplate, add the HAT enzyme (EP300 or CBP), the biotinylated histone peptide substrate, and the test compound (CPI-1612 or **(R,R)-CPI-1612**) at various concentrations.
- Initiation of Reaction: Start the reaction by adding [^{3}H]-acetyl-CoA.
- Incubation: Incubate the plate at a controlled temperature (e.g., 30°C) for a specific duration (e.g., 60 minutes).
- Termination and Detection: Stop the reaction by adding a stop buffer. Add the streptavidin-coated SPA beads.
- Signal Measurement: After an incubation period to allow for bead settling, measure the luminescence using a microplate scintillation counter.
- Data Analysis: Calculate the percent inhibition for each compound concentration and determine the IC50 value by fitting the data to a dose-response curve.

CellTiter-Glo® Luminescent Cell Viability Assay

This assay is a homogeneous method used to determine the number of viable cells in culture based on the quantification of ATP, which is an indicator of metabolically active cells.[5][6][7][8]

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Principle: The assay reagent contains a thermostable luciferase and its substrate, D-luciferin. In the presence of ATP, luciferase catalyzes the oxidation of luciferin, producing light. The luminescent signal is directly proportional to the amount of ATP present, which in turn is proportional to the number of viable cells.

Protocol Outline:

- Cell Plating: Seed cells in a multi-well plate at a predetermined density and allow them to adhere and grow.
- Compound Treatment: Treat the cells with various concentrations of the test compounds (CPI-1612 or **(R,R)-CPI-1612**) and incubate for a specified period (e.g., 72 hours).
- Reagent Addition: Equilibrate the plate to room temperature and add the CellTiter-Glo® reagent directly to the wells.
- Incubation: Mix the contents on an orbital shaker to induce cell lysis and incubate at room temperature to stabilize the luminescent signal.
- Signal Measurement: Measure the luminescence using a luminometer.
- Data Analysis: Determine the cell viability as a percentage of the untreated control and calculate the GI50 (concentration for 50% growth inhibition) values.

Meso Scale Discovery (MSD) Assay for Histone Acetylation

The MSD platform provides a high-throughput method for quantifying specific histone modifications, such as H3K18Ac, in cell lysates.

Principle: This is a sandwich immunoassay that utilizes electrochemiluminescence for detection. A capture antibody specific for a total histone (e.g., total Histone H3) is coated on the bottom of the MSD plate. The cell lysate is added, and the histone is captured. A detection antibody, specific for the acetylated histone mark (e.g., anti-H3K18Ac) and labeled with an electrochemiluminescent tag, is then added. An electrical current applied to the plate electrodes initiates a chemical reaction that results in light emission, which is proportional to the amount of the specific histone modification.

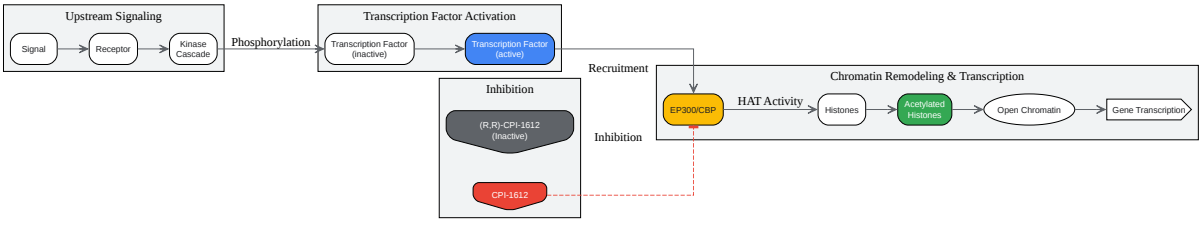
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Protocol Outline:

- Cell Lysis: Treat cells with the test compounds, then lyse the cells to extract nuclear proteins.
- Plate Blocking: Block the MSD plate pre-coated with the capture antibody.
- Sample Incubation: Add the cell lysates to the wells and incubate to allow the capture of the target histone.
- Detection Antibody Incubation: Add the labeled detection antibody and incubate.
- Washing: Wash the plate to remove unbound reagents.
- Signal Measurement: Add MSD Read Buffer and immediately read the plate on an MSD instrument.
- Data Analysis: Quantify the levels of histone acetylation relative to the total histone amount and determine the EC50 values for the inhibition of histone acetylation.

Visualizations

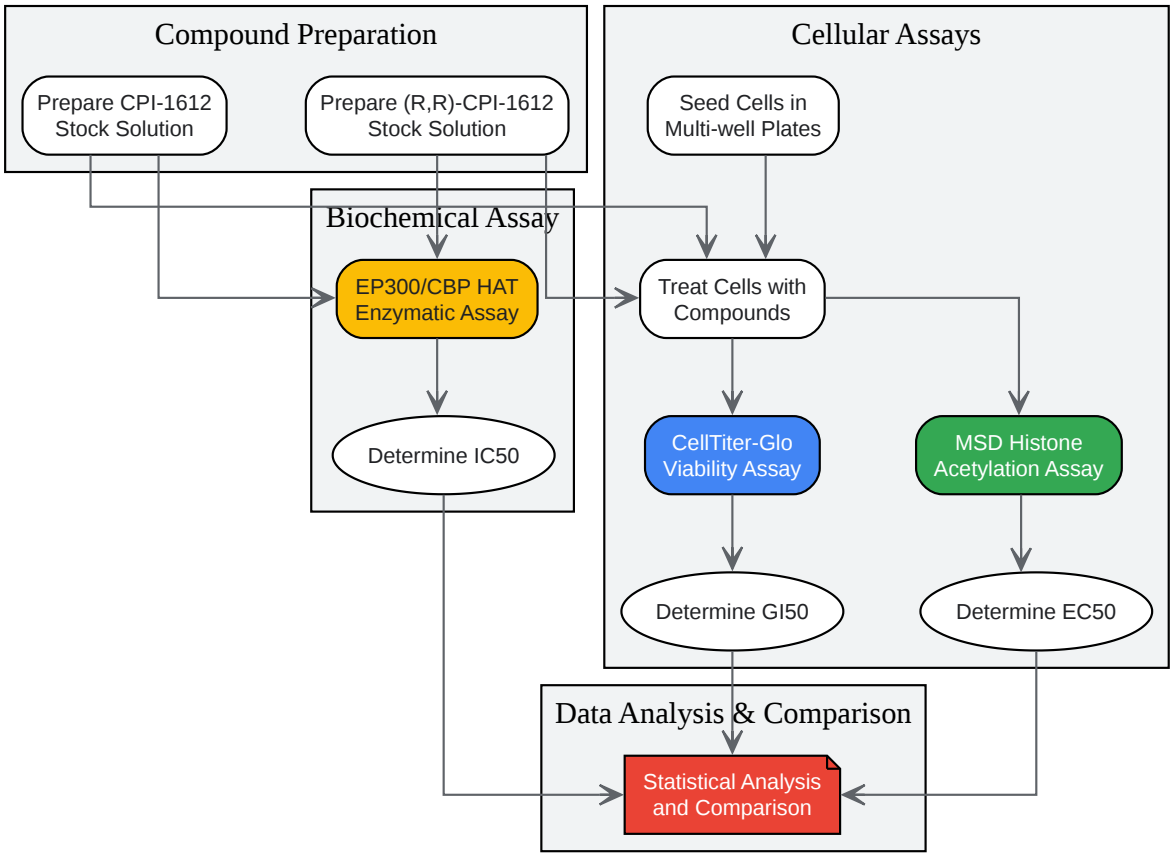
Signaling Pathway



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Caption: EP300/CBP signaling pathway and point of inhibition by CPI-1612.

Experimental Workflow



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Caption: Workflow for comparing the activity of CPI-1612 and **(R,R)-CPI-1612**.

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